

# Application Notes and Protocols for Cobalt-57

## Flood Source Preparation and Use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Cobalt-57  
Cat. No.: B224739

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cobalt-57** (Co-57) flood sources are essential tools for ensuring the accuracy and reliability of gamma cameras, which are critical imaging instruments in nuclear medicine, preclinical research, and drug development.[1][2] These sources provide a uniform field of gamma radiation, allowing for the assessment of the gamma camera's detector response uniformity. This document provides a detailed protocol for the preparation, handling, and use of Co-57 flood sources for routine quality control (QC) procedures. Adherence to these protocols is crucial for maintaining data integrity and ensuring radiation safety.

### Key Applications:

- Daily Quality Control (QC): Co-57 flood sources are used for the daily evaluation of extrinsic uniformity of gamma cameras, which detects changes in performance that could impact study interpretations.[1][3]
- System Performance Evaluation: Regular use helps in identifying and correcting camera malfunctions before they affect diagnostic or research imaging.
- Calibration: These sources are recommended for the accurate calibration of gamma cameras.[4]

Co-57 is an ideal radionuclide for this purpose due to its photon energies being similar to those of Technetium-99m (Tc-99m), a commonly used isotope in nuclear medicine. It has a sufficiently long half-life to be practical for daily QC, with a recommended working life of approximately two years.[5][6]

## Quantitative Data Summary

The following tables summarize key quantitative data for typical Co-57 flood sources and their application in gamma camera quality control.

Table 1: Cobalt-57 Flood Source Specifications

Parameter	Specification
Typical Activities	5, 10, 15, 20 mCi (185, 370, 555, 740 MBq)
Radionuclide Purity	> 99.9% (exclusive of Co-56 and Co-58)
Impurities (Co-56/Co-58)	< 0.08% - 0.15% combined at the source reference date
Coefficient of Variation (CV)	≤ ±1.0% (SPECT imaging requires < ±1%)
Integral Non-Uniformity	≤ ±2.5%
Physical Construction	Co-57 uniformly dispersed in an epoxy matrix, sealed in a high-integrity ABS (Acrylonitrile Butadiene Styrene) plastic encapsulation.
Recommended Working Life	18-24 months

Table 2: Radionuclide Data

Isotope	Half-Life	Principal Gamma Energy
Co-57	~271.74 days	122 keV
Co-56	~77.24 days	High-energy photons
Co-58	~70.86 days	High-energy photons

Table 3: Recommended Daily Quality Control Parameters

Parameter	Recommendation
Procedure	Extrinsic Uniformity
Collimator	Low-energy, parallel-hole
Image Matrix	128 x 128
Acquired Counts	5 million counts
Acceptance Criteria	No extreme changes in uniformity; sensitivity change not more than $\pm 10\%$ from the previous value.

## Experimental Protocols

### Receipt and Acceptance of a New Co-57 Flood Source

Objective: To ensure a new Co-57 flood source meets manufacturer specifications and is safe for use.

#### Materials:

- New Co-57 flood source in its shielded case
- Survey meter
- Wipe test kit
- Gamma camera system

#### Protocol:

- Visual Inspection: Upon receipt, visually inspect the shipping container for any signs of damage.
- Radiation Survey: Perform a radiation survey of the exterior of the shipping container. The reading should not exceed regulatory limits.

- Unpacking: Following proper radiation safety procedures, unpack the flood source and its shielded case.
- Source Inspection: Visually inspect the flood source for any physical damage, such as cracks or breaches in the encapsulation.
- Wipe Test: Perform a wipe test on the surface of the flood source to check for any removable contamination. The results should be within acceptable limits as defined by local regulations.
- Documentation Review: Verify that the received source matches the purchase order and that it is accompanied by a uniformity test statement, wipe test certificate, and a decay calendar.  
[\[2\]](#)[\[7\]](#)
- Uniformity Verification:
  - Acquire four separate 2.5 million count images with the source positioned in four different orientations (0°, 90°, 180°, 270°).[\[8\]](#)
  - Sum these four images.
  - Acquire a single 10 million count image with the source in one position.[\[8\]](#)
  - Compare the integral uniformity of the summed image with the 10 million count image. Discrepancies may indicate a non-uniform source.[\[8\]](#)
- Impurity Check:
  - New Co-57 sources may contain Co-56 and Co-58 impurities which emit high-energy photons that can cause image artifacts.[\[8\]](#)[\[9\]](#)
  - It is advisable to "age" a new source for approximately six weeks after its assay date before using it for daily QC to allow these shorter-lived impurities to decay.[\[9\]](#) A longer waiting period of about ten weeks may be necessary for high-count applications like detector calibration.[\[9\]](#)

## Daily Extrinsic Uniformity Quality Control

Objective: To assess the daily performance of the gamma camera system.

**Materials:**

- Co-57 flood source
- Gamma camera with a low-energy parallel-hole collimator
- Source positioning aids (e.g., Styrofoam cups) if necessary.[\[10\]](#)

**Protocol:**

- Preparation:
  - Ensure the low-energy parallel-hole collimator is mounted on the detector head(s).[\[10\]](#)
  - Peak the gamma camera for Co-57 (122 keV).[\[10\]](#)
- Source Placement:
  - To minimize radiation exposure, the preferred method is to place the flood source directly on the face of an inverted gamma camera head.[\[11\]](#)
  - If placing the source on an imaging table below the camera, ensure it is positioned to irradiate the entire useful field of view.
  - For dual-head cameras, the source can be placed between the two detectors to acquire images simultaneously.[\[10\]](#)
- Image Acquisition:
  - Acquire an image for a preset number of counts, typically 5 million, using a 128x128 matrix.[\[10\]](#)
  - Record all imaging parameters, including the date, actual counts acquired, and the acquisition time.[\[10\]](#)
- Image Analysis:

- Visually inspect the uniformity image for any artifacts or significant changes from the previous day's image.
- Quantitatively assess the uniformity using the camera manufacturer's software.
- Actionable Limits:
  - If there are extreme changes in uniformity or if the sensitivity varies by more than  $\pm 10\%$  from the previous measurement, report the issue to the appropriate personnel for corrective action.[\[10\]](#)

## Handling and Storage

Objective: To ensure the safe handling and storage of the Co-57 flood source to minimize radiation exposure and prevent damage.

Protocol:

- Handling:
  - Always handle the flood source with care to avoid dropping or damaging it.
  - Minimize handling time to reduce radiation dose.
  - While remote handling tools are generally not required, maintain a safe distance when not actively positioning the source.[\[12\]](#)
- Storage:
  - When not in use, the flood source must be stored in its shielded carrying case.[\[12\]](#)
  - The storage area should be secure and properly labeled in accordance with radiation safety regulations.
- Cleaning: The source can be cleaned with alcohol or water with a mild detergent.[\[12\]](#)

## Disposal

Objective: To ensure the proper disposal of a decayed or unusable Co-57 flood source.

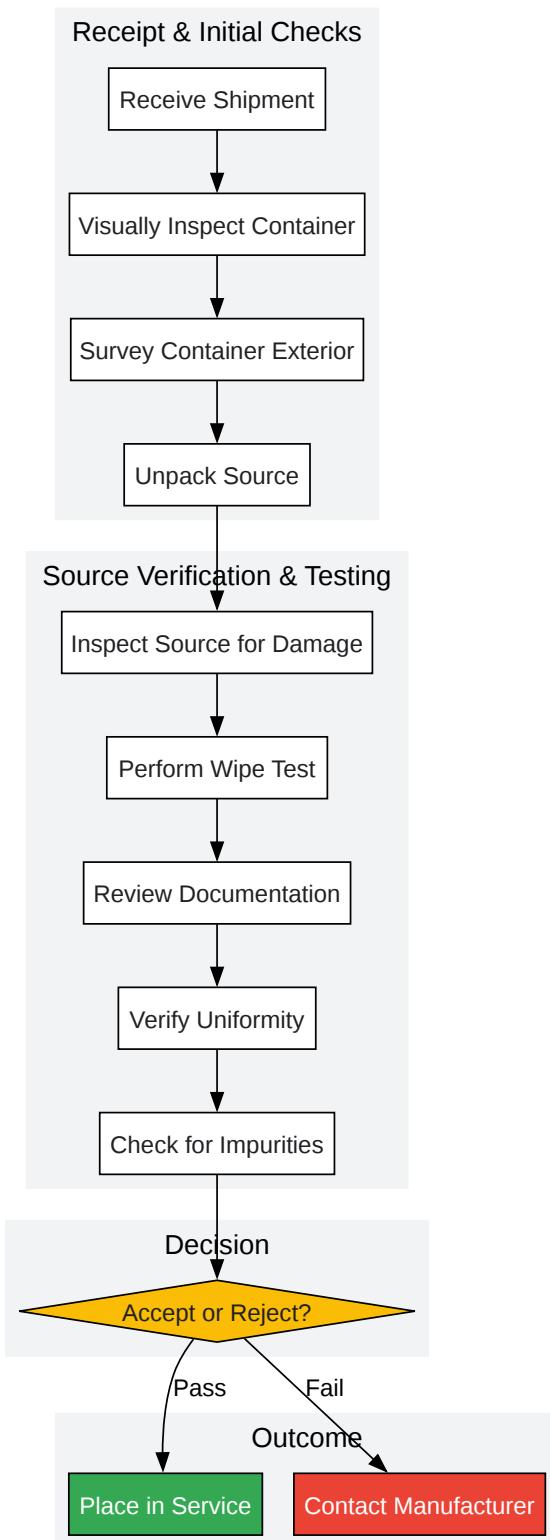
**Protocol:**

- End of Life: A Co-57 flood source should be replaced when the time to acquire the required counts for daily QC becomes excessively long, or after its recommended working life (typically 18-24 months).[13]
- Return to Manufacturer: Many manufacturers will accept the return of a depleted source on a one-for-one basis with the purchase of a new source.[6]
- Disposal Procedures: If returning to the manufacturer is not an option, the source must be disposed of in accordance with local and national radiation control agency regulations.[12]

## Visualizations

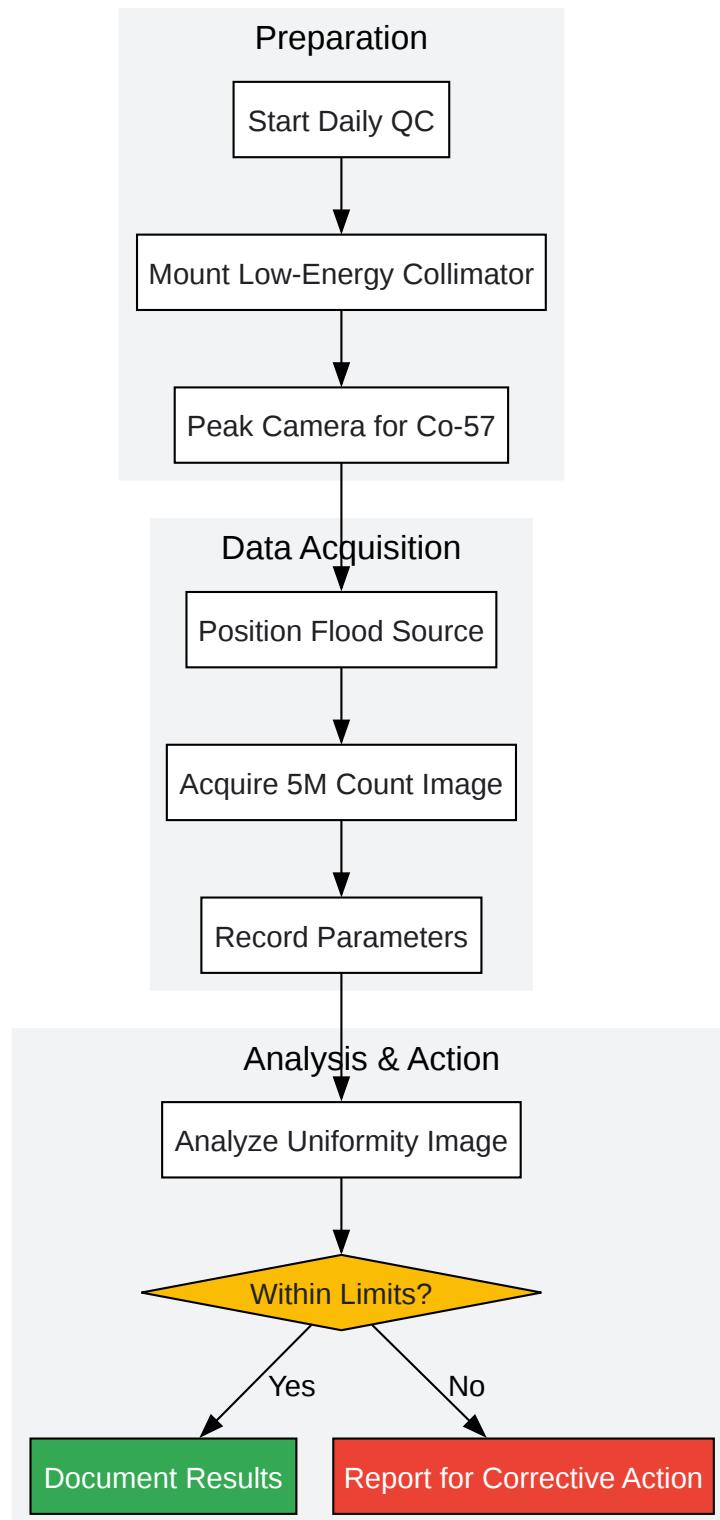
The following diagrams illustrate the key workflows for Co-57 flood source preparation and use.

## Workflow for New Co-57 Flood Source Acceptance

[Click to download full resolution via product page](#)

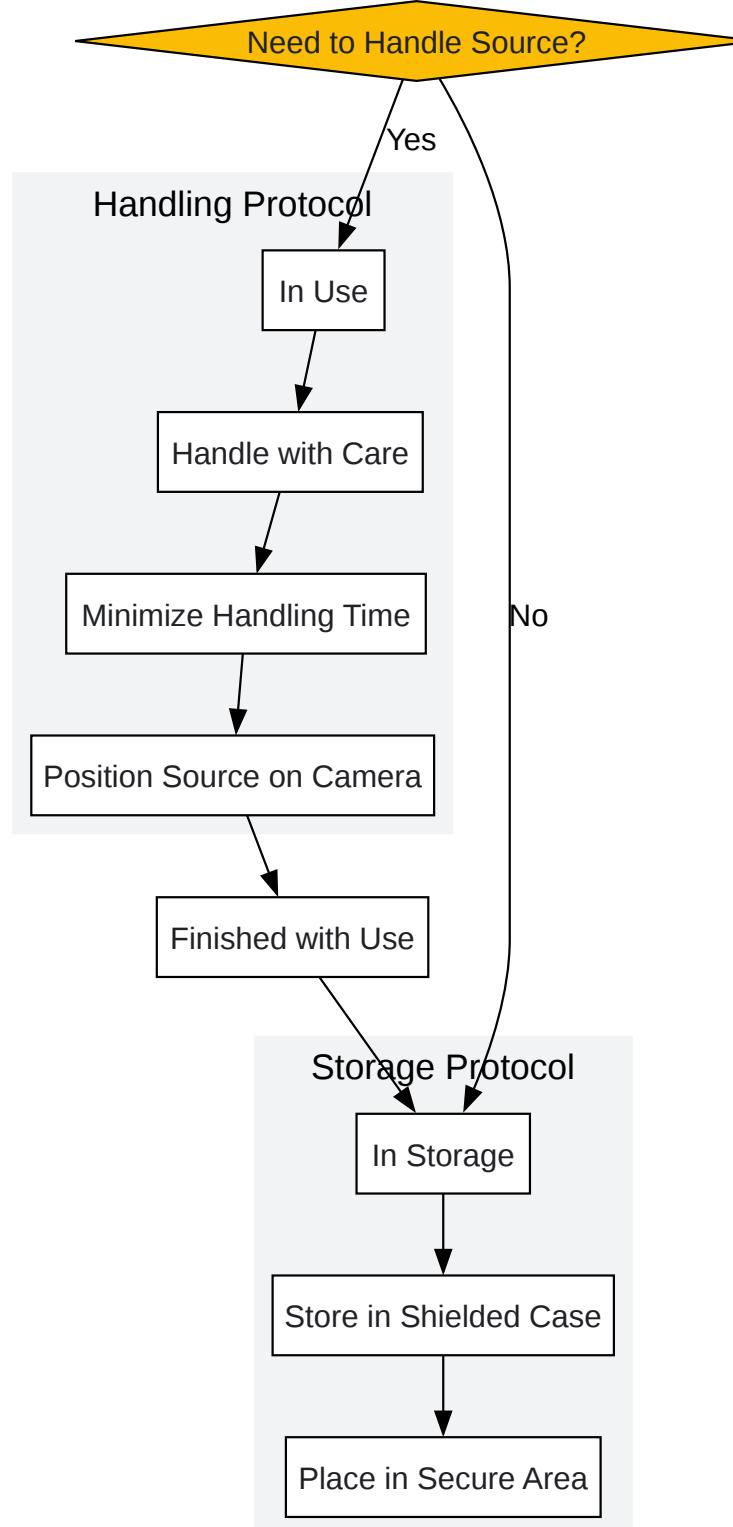
Caption: Workflow for New Co-57 Flood Source Acceptance.

## Daily Extrinsic Uniformity QC Protocol

[Click to download full resolution via product page](#)

Caption: Daily Extrinsic Uniformity QC Protocol.

## Co-57 Flood Source Safety &amp; Handling Logic

[Click to download full resolution via product page](#)

Caption: Co-57 Flood Source Safety &amp; Handling Logic.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [Technical features and roles of cobalt-57 flood sources for daily quality control of gamma cameras] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. scanrad.no [scanrad.no]
- 3. researchgate.net [researchgate.net]
- 4. IPL Rectangular Co-57 Flood Source, Nuclear Medicine | GE HealthCare Service Shop USA [services.gehealthcare.com]
- 5. Shop Cobalt-57 Rectangular Flood Source | Sirona Complete Care [sironacc.com]
- 6. cardinalhealth.com [cardinalhealth.com]
- 7. nuclemed.be [nuclemed.be]
- 8. jnm.snmjournals.org [jnm.snmjournals.org]
- 9. jnm.snmjournals.org [jnm.snmjournals.org]
- 10. health.tas.gov.au [health.tas.gov.au]
- 11. The influence of flood source placement on radiation exposure during quality control testing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. nrc.gov [nrc.gov]
- 13. radqual.com [radqual.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Cobalt-57 Flood Source Preparation and Use]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b224739#protocol-for-cobalt-57-flood-source-preparation-and-use>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)